

Field Trial Validation of Tolfenpyrad Efficacy Under Diverse Climatic Conditions: A Comparative Guide

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Compound of Interest

Compound Name: Tolfenpyrad

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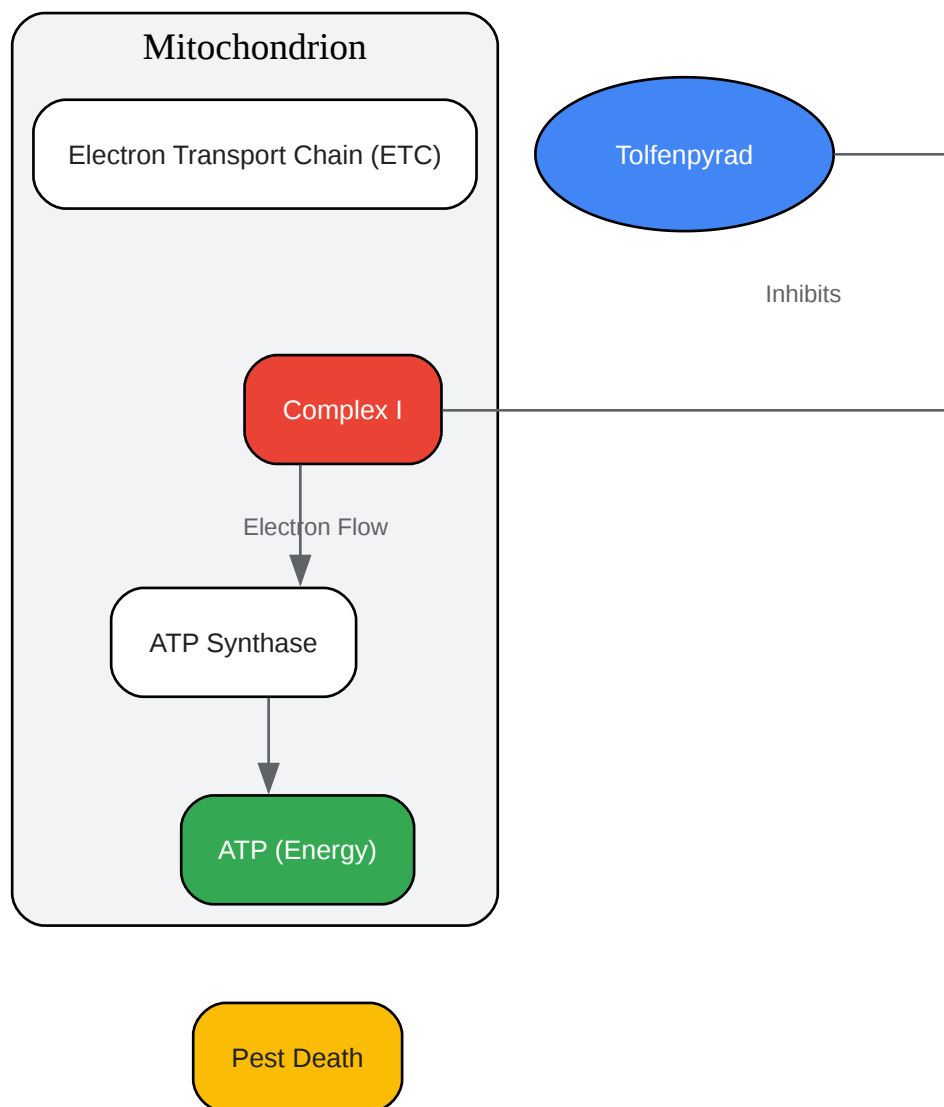
This guide provides an objective comparison of the field performance of **Tolfenpyrad**, a broad-spectrum insecticide, against various agricultural pests under different climatic conditions. The data presented is compiled from multiple field trials, offering insights into its efficacy relative to other commercially available insecticides. Detailed experimental protocols and a summary of **Tolfenpyrad**'s mode of action are included to support further research and development.

Executive Summary

Tolfenpyrad, a pyrazole insecticide, has demonstrated significant efficacy against a wide range of sucking and chewing insect pests across various crops. Field trials conducted in diverse agro-climatic zones, from temperate to sub-tropical, highlight its robust performance. This guide synthesizes the available data, comparing **Tolfenpyrad**'s effectiveness with other insecticides such as imidacloprid, chlorantraniliprole, fipronil, and cypermethrin. The findings indicate that **Tolfenpyrad** consistently provides excellent pest control, often comparable or superior to the standard check insecticides. Its unique mode of action, inhibiting the mitochondrial electron transport chain, makes it a valuable tool for integrated pest management (IPM) and insecticide resistance management programs.^{[1][2]}

Mechanism of Action

Tolfenpyrad's primary mode of action is the inhibition of the mitochondrial electron transport chain at Complex I. This disruption of cellular respiration leads to a rapid depletion of energy (ATP) within the pest, resulting in cessation of feeding, paralysis, and eventual death. This mechanism is effective against various life stages of pests, including eggs, larvae, and adults.



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Figure 1: Mechanism of action of **Tolfenpyrad**.

Comparative Efficacy of Tolfenpyrad in Field Trials

The following tables summarize the efficacy of **Tolfenpyrad** against various pests in different crops and climatic conditions, compared to other insecticides.

Table 1: Efficacy of Tolfenpyrad against Sucking Pests in Brinjal (Sub-tropical Climate)

A field study in a sub-tropical region of India, characterized by hot summers and moderate winters with high humidity during the monsoon season, evaluated the efficacy of **Tolfenpyrad** 15% EC against major sucking pests of brinjal.[3]

Insecticide	Active Ingredient (a.i.) Rate (g/ha)	Target Pests	Mean % Reduction (Whitefly)	Mean % Reduction (Jassids)	Mean % Reduction (Thrips)	Mean % Reduction (Aphids)
Tolfenpyrad 15% EC	150	Whitefly, Jassids, Thrips, Aphids	91.82 - 93.19	86.80	86.47	91.54
Tolfenpyrad 15% EC	125	Whitefly, Jassids, Thrips, Aphids	81.97 - 84.83	-	-	-
Imidacloprid 17.8% SL	22.5	Whitefly, Jassids, Thrips, Aphids	89.35 - 90.94	-	-	-
Chlorantraniliprole 18.5% SC	40	Whitefly, Jassids, Thrips, Aphids	-	-	-	-
Cypermethrin 25% EC	50	Whitefly, Jassids, Thrips, Aphids	-	-	-	-
Untreated Control	-	Whitefly, Jassids, Thrips, Aphids	-	-	-	-

Data compiled from studies conducted over two seasons (Rabi 2016 and Kharif 2017).^{[3][4]}

Dashes (-) indicate data not specified in the provided search results.

Table 2: Efficacy of Tolfenpyrad against Pests in Cucumber (Sub-tropical Climate)

A field trial was conducted to assess the efficacy of **Tolfenpyrad** 15% EC against key pests of cucumber in a sub-tropical climate.^[5]

Insecticide	Active Ingredient (a.i.) Rate (g/ha)	Target Pests	Efficacy Metric	Result
Tolfenpyrad 15% EC	150	Leafhoppers, Thrips, Red Pumpkin Beetle	Pest Population Reduction	Superior to other treatments
Tolfenpyrad 15% EC	124.5	Leafhoppers, Thrips, Red Pumpkin Beetle	Pest Population Reduction	On par with Tolfenpyrad @ 150 g a.i./ha
Imidacloprid 17.8% SL	22.5	Leafhoppers, Thrips, Red Pumpkin Beetle	Beetle Population (per plant)	4.66 - 4.95
Fipronil 5% SC	40	Leafhoppers, Thrips, Red Pumpkin Beetle	Beetle Population (per plant)	4.73 - 5.02
Chlorpyrifos 20% EC	250	Leafhoppers, Thrips, Red Pumpkin Beetle	Beetle Population (per plant)	3.89
Untreated Control	-	Leafhoppers, Thrips, Red Pumpkin Beetle	-	Highest pest population

Results are based on pooled data from two years of trials (2015-16 and 2016-17).^[5]

Table 3: Efficacy of Tolfenpyrad against Rice Pests (Tropical Climate)

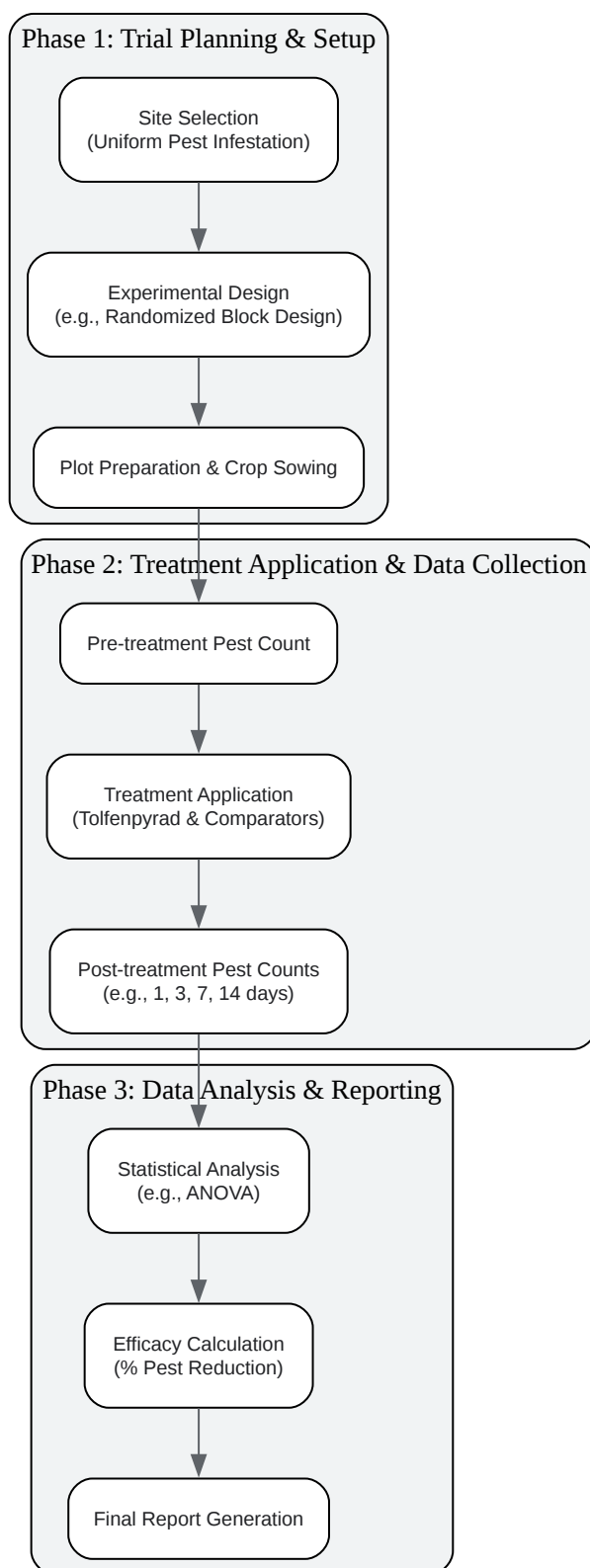
In a field experiment conducted during the Kharif seasons of 2016 and 2017 in a tropical climate, the bio-efficacy of a combination product of **Tolfenpyrad 15% + Bifenthrin 7.5% SE** was evaluated against major rice pests.[6]

Insecticide	Application Rate (ml/ha)	Target Pests	Efficacy Metric	Result
Tolfenpyrad 15% + Bifenthrin 7.5% SE	750	Brown Plant Hopper, Green Leafhopper, Leaf Folder, Stem Borer	% Pest Reduction / % Damage Reduction	Highest reduction in hoppers & leaf folder damage
Tolfenpyrad 15% + Bifenthrin 7.5% SE	625	Brown Plant Hopper, Green Leafhopper, Leaf Folder, Stem Borer	% Pest Reduction / % Damage Reduction	Effective, slightly less than the higher dose
Tolfenpyrad 15% EC	1000	Brown Plant Hopper, Green Leafhopper, Leaf Folder, Stem Borer	% Pest Reduction / % Damage Reduction	Effective against hoppers
Chlorantraniliprole 18.5% SC	150	Brown Plant Hopper, Green Leafhopper, Leaf Folder, Stem Borer	% Pest Reduction / % Damage Reduction	Highest reduction in stem borer damage
Untreated Control	-	Brown Plant Hopper, Green Leafhopper, Leaf Folder, Stem Borer	-	Highest pest incidence and damage

The combination of **Tolfenpyrad** and Bifenthrin showed broad-spectrum activity against a complex of rice pests.[6]

Experimental Protocols

The field trials cited in this guide followed standardized experimental designs to ensure the validity and comparability of the data.



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